Core Molecular Architecture and Physicochemical Properties

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Compound of Interest

Compound Name:	*N-(1-hydroxy-2-oxo-2-phenylethyl)acetamide*
CAS No.:	*2187-27-1*
Cat. No.:	*B2667936*

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Alpha-hydroxy-N-acylglycine derivatives are structurally related to peptides and alpha-hydroxy acids (AHAs). Their core structure consists of a glycine backbone where the nitrogen atom is acylated, and the alpha-carbon is substituted with a hydroxyl group. This unique arrangement confers a blend of properties from their parent molecules, leading to distinct biological activities. Unlike peptides, the side chain is positioned on the nitrogen atom, creating an achiral and flexible backbone that lacks hydrogen bond donors.[1]

The specific nature of the acyl chain (R group) is a critical determinant of the molecule's physicochemical properties, such as solubility and lipophilicity. For instance, increasing the length and saturation of the aliphatic R group enhances lipophilicity, which can improve cell membrane permeability.[2][3]

Structural Diagram

Caption: Core chemical structure of alpha-hydroxy-N-acylglycine derivatives.

Key Physicochemical Data

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The properties of these derivatives can be modulated by altering the acyl group. The following table summarizes key predicted properties for a representative molecule, Capryloyl Glycine, to illustrate these characteristics.

Property	Value	Source
IUPAC Name	2-octanamidoacetic acid	[4]
Molecular Formula	$C_{10}H_{19}NO_3$	[4]
Molecular Weight	201.26 g/mol	[4]
Water Solubility	1 g/L (Predicted)	[4]
logP	1.59 - 2.07 (Predicted)	[4]
pKa (Strongest Acidic)	4.05 (Predicted)	[4]

Synthesis and Derivatization Strategies

The synthesis of alpha-hydroxy-N-acylglycine derivatives can be approached through several routes, often modifying established methods for peptide or amino acid synthesis. A common and environmentally conscious approach is the direct N-substitution of glycine derivatives.

General Synthesis Workflow

A prevalent method involves the reaction of an appropriate amine with chloroacetic acid in an aqueous solution, followed by subsequent modifications to introduce the alpha-hydroxy group. This "green synthesis" approach avoids the use of toxic solvents.[3][5] More complex derivatives can be built using solid-phase synthesis techniques, which allow for modular addition of diverse side chains.[1] Another strategy involves the amidocarbonylation of paraformaldehyde with an amide in the presence of a cobalt-containing catalyst system.[6]

Caption: Generalized workflow for the synthesis of N-substituted glycine derivatives.

Experimental Protocol: Green Synthesis of N-Alkyl Glycine Precursors

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This protocol describes a foundational step in creating the N-acylglycine backbone, which can then be further modified. The causality behind using an ice bath is to control the exothermic reaction between the amine and chloroacetic acid, preventing side reactions and ensuring a higher yield of the desired product.

- Preparation: Prepare a solution of the desired alkyl amine (22 mmol) in 3 mL of cold water. In a separate flask, dissolve chloroacetic acid (0.945 g, 10 mmol) in 3 mL of water and place it in an ice bath.[3]
- Reaction: Add the alkyl amine solution dropwise to the stirring chloroacetic acid solution in the ice bath. Constant stirring is crucial for ensuring homogenous mixing and heat dissipation.[3][5]
- Incubation: Continue stirring the reaction mixture for 24 hours in the ice bath.[3]
- Solvent Removal: Remove the water completely using a rotary evaporator until a white precipitate is observed. This step isolates the crude product from the aqueous solvent.[3]
- Purification: Wash the resulting chloride salt several times with pure acetone to remove unreacted starting materials and impurities.[3]
- Final Product Isolation: Acidify the product with HCl to a pH of 2 and allow for slow evaporation at room temperature. The final product can be further purified by recrystallization with 1 M HCl.[3]

Biological Activities and Mechanisms of Action

Alpha-hydroxy-N-acylglycine derivatives exhibit a wide range of biological activities, from modulating skin cell behavior to acting as signaling molecules in the central nervous system.

Dermatological Applications

Similar to their alpha-hydroxy acid (AHA) cousins, these derivatives can act as effective agents for skin exfoliation (desquamation).[7][8] The proposed mechanism involves the chelation of calcium ions in the epidermis. This reduction in available calcium disrupts calcium-dependent cell adhesion molecules (cadherins) in the desmosomes, weakening the cohesion between corneocytes and promoting their shedding.[7] This leads to a smoother skin appearance and

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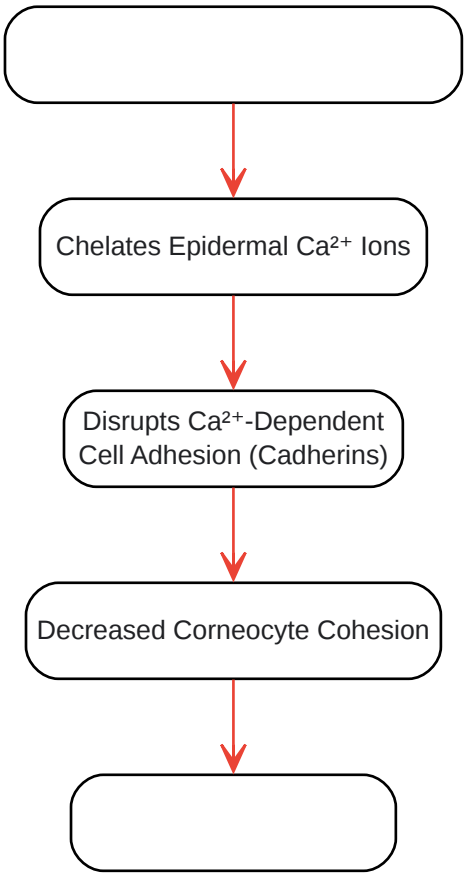
can help treat conditions like acne and keratoses.[8][9] Furthermore, some derivatives can increase the synthesis of dermal components like glycosaminoglycans and collagen, leading to increased skin thickness and a reduction in wrinkles.[10]



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Caption: Mechanism of action for dermatological exfoliation.

Enzyme Inhibition and Metabolic Roles

Certain N-acylglycine derivatives are recognized as important metabolites and signaling molecules. They have been implicated in the diagnosis of metabolic diseases and play a role in the body's detoxification systems.[11][12][13]

Notably, specific long-chain N-acyl amino acids have been developed as potent and selective inhibitors of the glycine transporter 2 (GlyT2).[14] By inhibiting GlyT2, these compounds can increase the concentration of glycine in the synaptic cleft, enhancing inhibitory neurotransmission. This mechanism has shown promise for producing analgesia in animal

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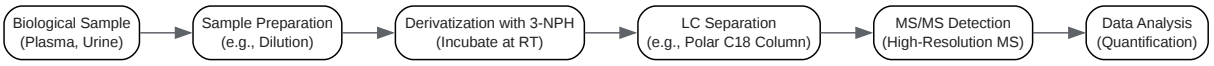
models of chronic pain, making these derivatives promising lead compounds for new pain therapeutics.[14] For example, oleoyl-d-lysine was identified as a potent GlyT2 inhibitor with good bioavailability and the ability to cross the blood-brain barrier.[14]

Analytical Methodologies for Characterization

The accurate identification and quantification of alpha-hydroxy-N-acylglycine derivatives in complex biological matrices like plasma and urine are critical for research and clinical applications. Liquid chromatography coupled with mass spectrometry (LC-MS) is the predominant analytical platform for this purpose.[11][12][13]

Analytical Workflow: LC-MS for N-Acyl Glycines

Due to their chemical properties, derivatization is often employed to enhance detection sensitivity and chromatographic separation. A common reagent is 3-nitrophenylhydrazine (3-NPH), which reacts quickly with the carboxyl group of the N-acyl glycines in an aqueous solution.[11][12][13]



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Caption: Standard workflow for the LC-MS analysis of N-acyl glycines.

Experimental Protocol: LC-MS Analysis with 3-NPH Derivatization

This protocol outlines a self-validating system for the sensitive detection of N-acyl glycines. The use of high-resolution MS allows for initial identification based on accurate mass, while a triple quadrupole MS can be used for robust quantification.[11][12]

- Sample Preparation: Dilute urine samples 20-fold with a 70% methanol solution. For plasma, deproteinize with a suitable solvent.[12]
- Derivatization:

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- Mix 40 µL of the diluted sample with 40 µL of an appropriate internal standard solution.
- Add 40 µL of 3-nitrophenylhydrazine (3-NPH) hydrochloride reaction solution and 40 µL of 1-ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) hydrochloride reaction solution.
- Mix and incubate the reaction at room temperature for 30 minutes. The EDC facilitates the coupling of 3-NPH to the carboxylic acid of the analyte.[12]

- Liquid Chromatography (LC):
  - Column: Phenomenex polar C18 column (1.6 µm, 2.1 × 150 mm).[12]
  - Mobile Phase A: Milli-Q water with 0.01% formic acid.
  - Mobile Phase B: Acetonitrile with 0.01% formic acid.
  - Flow Rate: 0.25 mL/min.
  - Gradient: Start with 30% B, hold for 1 min, increase to 100% B at 13 min, hold for 2 min, then return to 30% B and hold for 2.9 min.[11][12]
  - Column Temperature: 40 °C.[11][12]
- Mass Spectrometry (MS):
  - Platform: High-resolution LC-QE-MS for initial identification and a triple quadrupole LC-MS for quantification.[11][12]
  - Ionization: Electrospray ionization (ESI), typically in positive mode for these derivatives.
  - Spray Voltage: 3.5 kV.[11]
  - Capillary Temperature: 320 °C.[11][12]
  - Identification: Target analytes based on characteristic fragmentations of the 3-NPH derivatives, such as the product ions at m/z 122.0231, 137.0339, and 152.0450.[11]

Conclusion and Future Directions

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Alpha-hydroxy-N-acylglycine derivatives represent a versatile and functionally rich class of molecules. Their unique structural characteristics, combining features of amino acids and hydroxy acids, give rise to a diverse array of biological activities. From modulating skin structure and function to acting as potent inhibitors of neuronal transporters, their applications are expanding.

Future research will likely focus on refining their synthesis to create novel derivatives with enhanced specificity and potency. In drug development, optimizing pharmacokinetic properties to improve bioavailability and reduce off-target effects remains a key challenge. As analytical techniques continue to improve in sensitivity, we can expect the discovery of new endogenous derivatives and a deeper understanding of their roles in health and disease, solidifying their importance in both therapeutic and research settings.

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